

cost-benefit analysis of isononyl alcohol plasticizers

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Compound Focus: Isononyl alcohol

CAS No.: 2430-22-0

Cat. No.: S602932

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Performance and Characteristics Comparison

The table below summarizes key data on plasticizers based on Isononanol (INA) and common alternatives.

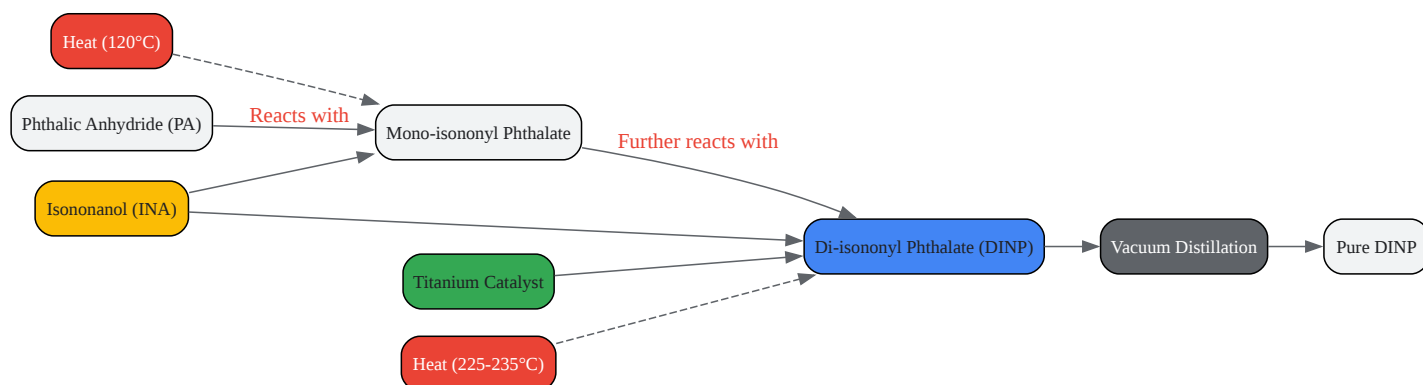
Plasticizer Type	Common Examples	Key Performance Characteristics	Primary Applications	Regulatory & Toxicity Status
Isononanol (INA) Derivatives [1] [2]	DINP, DINCH, DINA, TINTM	Good low-temperature flexibility [3], low volatility [1] [2], high stability [2], excellent migration resistance [4]	Universal PVC applications [2], wires & cables [5] [2], automotive interiors [1], flooring [2]	Increasingly used as phthalate substitutes [6]; some INA-based alternatives (DINCH) show potential endocrine disruption [6]
Traditional Phthalates [6]	DEHP, DBP, BBP	Cost-effective, good plasticizing properties	Medical devices, flooring, various PVC products	Banned/restricted in many regions due to endocrine disruption and toxicity [5] [6]

Plasticizer Type	Common Examples	Key Performance Characteristics	Primary Applications	Regulatory & Toxicity Status
Other Emerging Alternatives [6]	ATBC, DEHT, ESBO	Varies by type: e.g., ESBO and GTA are considered less toxic [6]	Food contact materials, medical devices, adhesives	Mixed evidence; some (e.g., ATBC, DEHT) show potential endocrine disruption or aquatic toxicity [6]
Adipates [6]	DEHA, DINA	Excellent low-temperature resistance [3]	Food packaging, cling films	Data gap for some (e.g., DINA); others (DEHA) show potential aquatic toxicity [6]

Production and Experimental Insights

Synthesis of INA-Based Plasticizers

Isononanol serves as a key alcohol component in synthesizing various plasticizers via esterification. The following diagram illustrates the general production workflow for di-isononyl phthalate (DINP), a common INA-based plasticizer.



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Diagram 1: Simplified chemical synthesis process for DINP plasticizer. Based on a modern synthesis method using a titanium-based catalyst system [4].

Experimental Protocol for Enzymatic Synthesis

Research explores greener synthesis methods. The following is a summarized protocol for producing diisononyl adipate (DINA) using an immobilized lipase, suitable for a solvent-free system [3].

- **Objective:** To synthesize DINA via enzymatic catalysis under optimized conditions.
- **Reagents:** Adipic Acid, **Isononyl Alcohol (INA)**, Immobilized *Eversa* Lipase (from *Thermomyces lanuginosus* on Lewatit VP OC 1600 carrier).
- **Equipment:** Reaction vessel with temperature and vacuum control, stirring mechanism.
- **Procedure:**
 - Charge the reactor with **Adipic Acid** and **Isononyl Alcohol** at a molar ratio of **1:3**.
 - Add the immobilized lipase at a loading of **10%** (by total substrate weight).
 - Set the reactor temperature to **50°C** and apply a vacuum of **13.3 kPa**.
 - Maintain reaction with stirring for **6 hours**.
 - Recover the enzyme by filtration and purify the crude DINA product.
- **Key Parameters & Outcome:** This method achieved a **100% conversion rate** of adipic acid to DINA within the 6-hour reaction time. The application of vacuum was identified as a critical factor for

achieving complete conversion by removing water, a byproduct of the reaction [3].

Benefits and Considerations for Researchers

Based on the available information, here is an analysis of the key factors for evaluation:

- **Performance Benefits:** INA-based plasticizers like DINP and DINA are valued for their **low volatility, excellent migration resistance, and good low-temperature flexibility** [4] [1] [3]. This makes them suitable for demanding applications such as high-temperature cables and automotive interiors where material consistency is critical.
- **Regulatory and Health Considerations:** INA-based plasticizers (e.g., DINP, DINCH) are primarily used as substitutes for restricted phthalates. However, it is crucial to note that scientific reviews classify them as "emerging plasticizers" with limited peer-reviewed toxicological data. Some studies suggest that several of these alternatives, including DINCH, **show potential as endocrine disruptors** [6]. There is a significant **data gap** for others like DINA, calling for more research into their long-term health and environmental impacts [6].
- **Market and Application Trends:** The market for INA is growing, driven by demand in the construction and automotive sectors, particularly in the Asia-Pacific region [1] [7]. The development of **bio-based INA** presents a future opportunity for more sustainable production [7].

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To cite this document: Smolecule. [cost-benefit analysis of isononyl alcohol plasticizers]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b602932#cost-benefit-analysis-of-isononyl-alcohol-plasticizers]

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